

Safety and Application of Allantoin-13C2,15N4: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and scientific applications of **Allantoin-13C2,15N4**, an isotopically labeled form of allantoin. While specific safety data for **Allantoin-13C2,15N4** is not extensively available, the safety profile of the parent compound, allantoin, is well-established and serves as a reliable surrogate for handling and safety procedures. Isotopic labeling with 13C and 15N is not expected to alter the chemical reactivity or toxicological properties of the molecule.

Chemical and Physical Properties

Allantoin-13C2,15N4 is a stable, isotopically labeled version of allantoin, where two carbon atoms are replaced with Carbon-13 and four nitrogen atoms are replaced with Nitrogen-15. This labeling makes it an ideal internal standard for mass spectrometry-based quantitative studies and a valuable tool for metabolic tracing experiments.



Property	Value	References	
CAS Number	1219402-51-3	[1][2][3][4][5][6][7][8]	
Molecular Formula	C2(13C)2H6(15N)4O3	[1][2][3][5][7][8]	
Molecular Weight	164.07 g/mol	[1][2][3][5][7][8]	
Appearance	White to off-white solid; colorless crystalline powder	[9]	
Melting Point	224-226 °C (decomposes)	[9][10]	
Solubility	Soluble in DMSO (slightly, heated), Methanol (very slightly). In water, solubility is 5.7 g/L at 25°C and 40 g/L at 75°C.	[9][11]	
Storage	Store in a refrigerator. [10]		

Safety and Hazard Information

Based on the safety data sheets of unlabeled allantoin, the compound is considered to have a low hazard profile. It is not classified as a hazardous substance or mixture according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Identification and Precautionary Statements:

While generally considered safe, some suppliers indicate that allantoin may be harmful if swallowed.[12]

- Hazard Statement: H302: Harmful if swallowed.[12][13]
- Precautionary Statements:
 - P264: Wash hands thoroughly after handling.[12]
 - P270: Do not eat, drink or smoke when using this product.[12]



- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[12][13]
- P330: Rinse mouth.[12]

Toxicological Data (for unlabeled Allantoin):

Test	Result	Species	Reference
Acute Oral Toxicity (LD50)	>5,000 mg/kg	Rat	[14]

Handling and Personal Protection:

- Engineering Controls: Use in a well-ventilated area.[15]
- Eye/Face Protection: Wear safety glasses.[11]
- Skin Protection: Wear protective gloves.[15]
- Respiratory Protection: Not required under normal use. If dust is generated, a particulate respirator is recommended.[11][15]

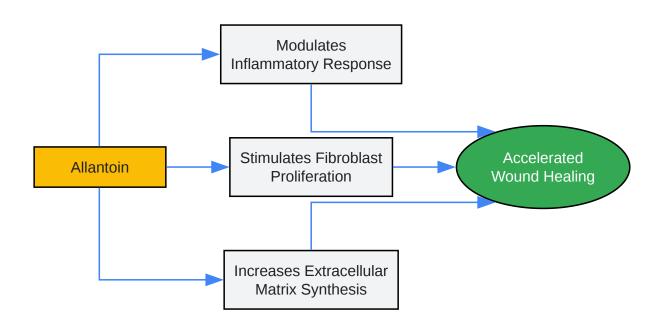
Biological Role and Signaling Pathways

Allantoin is a purine metabolite that plays a significant role in various biological processes, most notably in wound healing and inflammation modulation. It is also recognized as a biomarker for oxidative stress.

Wound Healing Mechanism:

Allantoin promotes wound healing through several mechanisms: it stimulates fibroblast proliferation and extracellular matrix synthesis, and it modulates the inflammatory response.[4] [14]





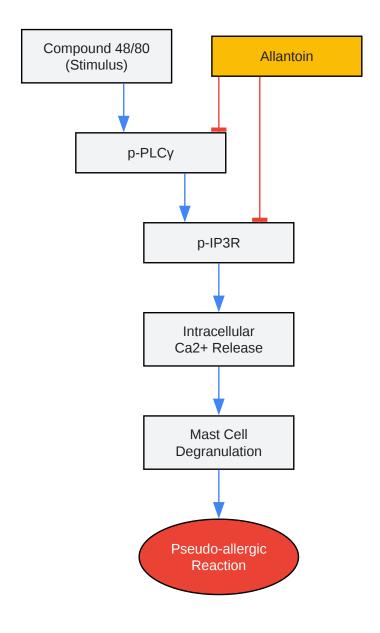
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Caption: Allantoin's role in accelerating wound healing.

Anti-inflammatory Signaling:

Allantoin has been shown to exert anti-inflammatory effects by inhibiting the PLCy/IP3R signaling pathway, which is involved in mast cell degranulation and pseudo-allergic reactions. [16][17]





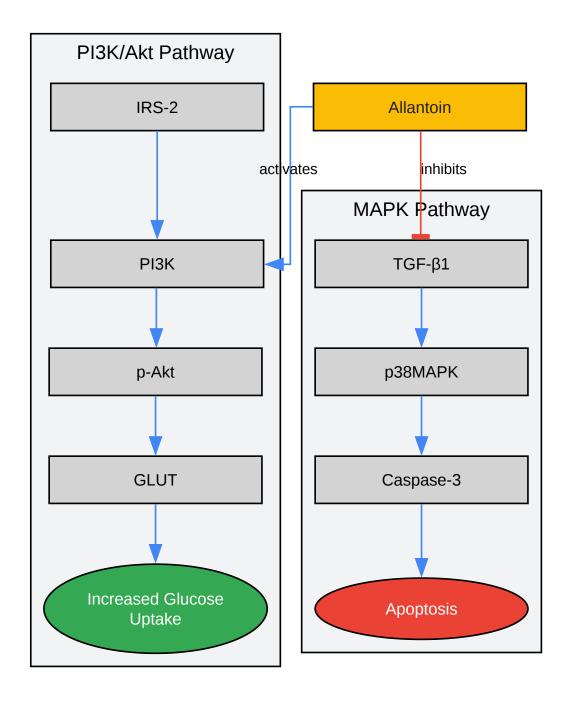
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Caption: Allantoin inhibits the PLCy/IP3R pathway.

Modulation of PI3K/Akt and MAPK Pathways in Type 2 Diabetes:

Recent studies suggest that allantoin may alleviate symptoms of type 2 diabetes by activating the PI3K/Akt signaling pathway, which enhances glucose uptake, and inhibiting the TGF-β1/p38MAPK/Caspase-3 pathway, which is involved in apoptosis.[18]





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Caption: Allantoin's dual role in metabolic pathways.

Experimental Protocols and Applications

The primary application of **Allantoin-13C2,15N4** is as an internal standard for the accurate quantification of allantoin in biological matrices using mass spectrometry.

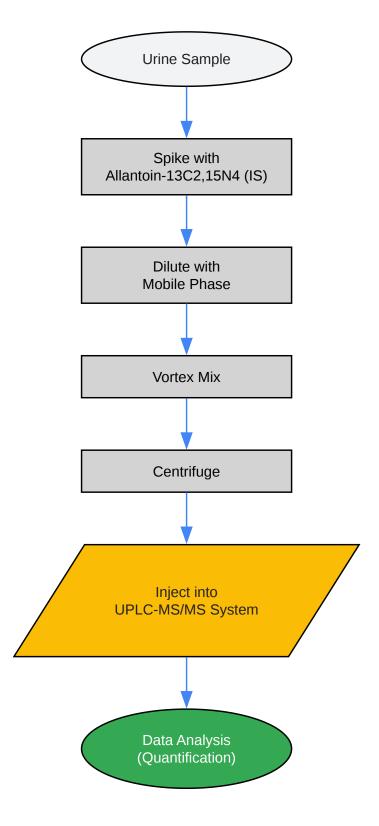




Experimental Workflow for Allantoin Quantification in Urine by UPLC-MS/MS:

This workflow outlines a typical procedure for using **Allantoin-13C2,15N4** as an internal standard.





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Caption: Workflow for allantoin analysis using an internal standard.



Detailed Methodologies:

Quantification of Allantoin in Urine using UPLC-MS/MS

This method is adapted from established protocols for allantoin quantification.[11]

- Sample Preparation:
 - Thaw frozen urine samples at room temperature.
 - Vortex mix the samples.
 - To 50 μ L of urine, add 50 μ L of a working solution of **Allantoin-13C2,15N4** (internal standard, e.g., at 2 μ g/mL in mobile phase).
 - Dilute with 900 μL of the mobile phase.
 - Vortex for 30 seconds.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Transfer the supernatant to an autosampler vial for analysis.
- UPLC-MS/MS Conditions:
 - UPLC System: Waters Acquity UPLC or similar.
 - Column: A hydrophilic interaction liquid chromatography (HILIC) column is often preferred for retaining the polar allantoin molecule.[1][19]
 - Mobile Phase: A gradient of acetonitrile and an aqueous buffer (e.g., ammonium formate).
 - Flow Rate: Approximately 0.4 mL/min.
 - Injection Volume: 5-10 μL.
 - Mass Spectrometer: Triple quadrupole mass spectrometer.
 - Ionization Mode: Electrospray ionization (ESI), typically in negative mode.



- MRM Transitions:
 - Allantoin: Specific precursor > product ion transitions.
 - Allantoin-13C2,15N4 (IS): e.g., 161 > 118 (quantifier) and 161 > 61 (qualifier).[11]
- Data Analysis:
 - Quantify allantoin concentration by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve.

HPLC-UV Method for Allantoin Quantification

For laboratories without access to mass spectrometry, HPLC with UV detection is a viable alternative.

- Sample Preparation:
 - Extract allantoin from the sample matrix (e.g., cosmetic cream) with a suitable solvent such as a methanol/water mixture.[9]
 - Centrifuge or filter the extract to remove particulates.
- HPLC Conditions:
 - Column: C18 reversed-phase or a specialized column like SHARC 1 (for hydrogen-bonding separation).[15][20]
 - Mobile Phase: For reversed-phase, a highly aqueous mobile phase like a phosphate buffer (pH 3.0) can be used. For HILIC, a mixture of acetonitrile and water is common.[1][15]
 - Flow Rate: 1.0 mL/min.[15]
 - Detection: UV detector at 210-220 nm.[1][15]

Conclusion

Allantoin-13C2,15N4 is a valuable tool for researchers in various fields, including drug development, clinical diagnostics, and cosmetic science. Its use as an internal standard



enables highly accurate and precise quantification of allantoin, a key molecule in wound healing and a biomarker for oxidative stress. While it has a low hazard profile, standard laboratory safety precautions should always be observed. The signaling pathways and experimental protocols outlined in this guide provide a foundation for its effective application in research and development.

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